

# Application Notes and Protocols for Environmental Sampling of 1,2,3-Trimethylbenzene

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## Compound of Interest

Compound Name: **1,2,3-Trimethylbenzene**

Cat. No.: **B7769561**

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These comprehensive application notes and protocols are designed for researchers, scientists, and drug development professionals involved in the environmental monitoring of **1,2,3-trimethylbenzene** in air and water matrices.

## Environmental Sampling of 1,2,3-Trimethylbenzene in Air

**1,2,3-Trimethylbenzene**, a volatile organic compound (VOC), can be effectively sampled from the air using both active and passive collection methods. The choice of method often depends on the specific requirements of the study, such as the need for time-weighted average (TWA) or short-term exposure level (STEL) measurements.

### Active Sampling using Sorbent Tubes

Active sampling involves drawing a known volume of air through a sorbent tube using a calibrated personal sampling pump. This method allows for precise volume measurement and is suitable for a wide range of concentrations.

Application Note: OSHA Method 1020 provides a fully validated procedure for the active sampling of trimethylbenzene isomers, including **1,2,3-trimethylbenzene**.<sup>[1][2]</sup> This method utilizes Anasorb CSC (coconut shell charcoal) as the sorbent material, which effectively traps

the target analyte. Subsequent analysis is typically performed by gas chromatography with a flame ionization detector (GC-FID).[1]

- Preparation of Sorbent Tube:
  - Immediately before sampling, break the ends of an Anasorb CSC sorbent tube (containing 100 mg front and 50 mg back sections of sorbent). The opening should be approximately half the internal diameter of the tube.
  - Insert the sorbent tube into a protective tube holder.
- Pump Calibration:
  - Calibrate a personal sampling pump to a flow rate of 50 mL/min using a representative sorbent tube in the calibration train.
- Sample Collection:
  - Attach the sorbent tube holder to the sampling pump. The back section of the tube should be positioned nearest to the pump.
  - Position the sampling apparatus in the breathing zone of the worker or the desired sampling area, with the tube inlet pointing downwards.
  - Draw air through the tube at a flow rate of 50 mL/min.
  - For TWA measurements, a recommended sampling time is up to 240 minutes, for a total air volume of 12 liters.[1]
- Sample Storage and Transport:
  - After sampling, remove the sorbent tube and securely cap both ends with the provided plastic caps.
  - Label the tube clearly with sample identification.
  - Submit at least one blank tube that has been handled in the same manner as the samples but with no air drawn through it.

- Store samples in a cool, dark place and transport them to the laboratory for analysis.
- Sample Preparation for Analysis:
  - Carefully break the sorbent tube and transfer the front and back sections of the Anasorb CSC into separate 2-mL vials.
  - Add 1.0 mL of extraction solvent (99:1 carbon disulfide/N,N-dimethylformamide) to each vial.
  - Seal the vials and agitate them for 30 minutes to ensure complete extraction.
- Analysis:
  - Analyze the extracts by GC-FID.
  - If the amount of **1,2,3-trimethylbenzene** on the back section of the sorbent tube is greater than 20% of the amount on the front section, it may indicate breakthrough, and the sample result should be reported as greater than the combined amount.[3]

#### Quantitative Data for Active Air Sampling

Parameter	Value	Reference
Sorbent Material	Anasorb CSC (Coconut Shell Charcoal)	[1]
Recommended Flow Rate	50 mL/min	[1]
Recommended Air Volume (TWA)	12 L	[1]
Recommended Sampling Time (TWA)	240 min	[1]
Extraction Solvent	99:1 Carbon Disulfide/N,N-dimethylformamide	[1]
Analytical Method	Gas Chromatography-Flame Ionization Detector (GC-FID)	[1]

## Passive Sampling using Diffusive Samplers

Passive sampling relies on the principle of diffusion, where analyte molecules move from an area of higher concentration (the ambient air) to an area of lower concentration (the sorbent within the sampler) at a controlled rate. This method is simple, unobtrusive, and does not require a sampling pump.

Application Note: The SKC 575-002 Passive Sampler, containing Anasorb 747, is a validated option for the diffusive sampling of **1,2,3-trimethylbenzene** as per OSHA Method 1020.[\[1\]](#) The sampling rate is specific to the compound and is used to calculate the airborne concentration based on the mass of analyte collected over a known time period.

- Sampler Preparation:
  - Remove the passive sampler from its packaging.
  - Record the start time of sampling.
- Sample Collection:
  - Remove the sampler cover to begin sampling.
  - Position the sampler in the desired sampling area, ensuring the diffusion barrier is unobstructed.
  - For TWA sampling, expose the sampler for up to 240 minutes. For STEL, a 15-minute sampling time is appropriate.[\[1\]](#)
- Sample Termination and Storage:
  - At the end of the sampling period, replace the cover to stop sampling.
  - Record the end time.
  - Place the sampler in its original container for transport to the laboratory.
- Sample Preparation for Analysis:

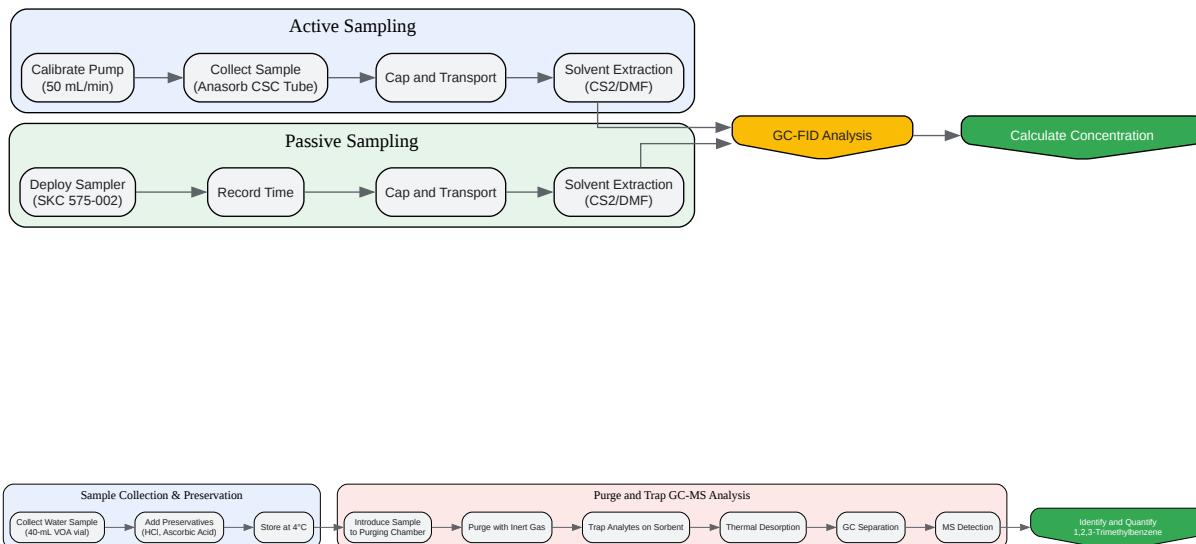
- Carefully open the sampler and transfer the sorbent to a 4-mL vial.
- Add 1.0 mL of extraction solvent (99:1 carbon disulfide/N,N-dimethylformamide).
- Seal the vial and allow it to stand for 30 minutes with occasional agitation.

- Analysis:
  - Analyze the extract by GC-FID.

### Quantitative Data for Passive Air Sampling

Parameter	Value	Reference
Sampler Type	SKC 575-002 Passive Sampler	<a href="#">[1]</a>
Sorbent Material	Anasorb 747	<a href="#">[1]</a>
Sampling Rate for 1,2,3-trimethylbenzene	11.6 mL/min (at 760 mmHg and 25 °C)	<a href="#">[1]</a>
Recommended Sampling Time (TWA)	up to 240 min	<a href="#">[1]</a>
Recommended Sampling Time (STEL)	15 min	<a href="#">[1]</a>
Extraction Solvent	99:1 Carbon Disulfide/N,N-dimethylformamide	<a href="#">[1]</a>
Analytical Method	Gas Chromatography-Flame Ionization Detector (GC-FID)	<a href="#">[1]</a>

### Experimental Workflow for Air Sampling



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